

bis(4-fluorobenzyl)disulfide disproportionation product

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Compound Focus: Fluorapacin

CAS No.: 869811-23-4

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Disproportionation of Fluorobenzyl Sulfides

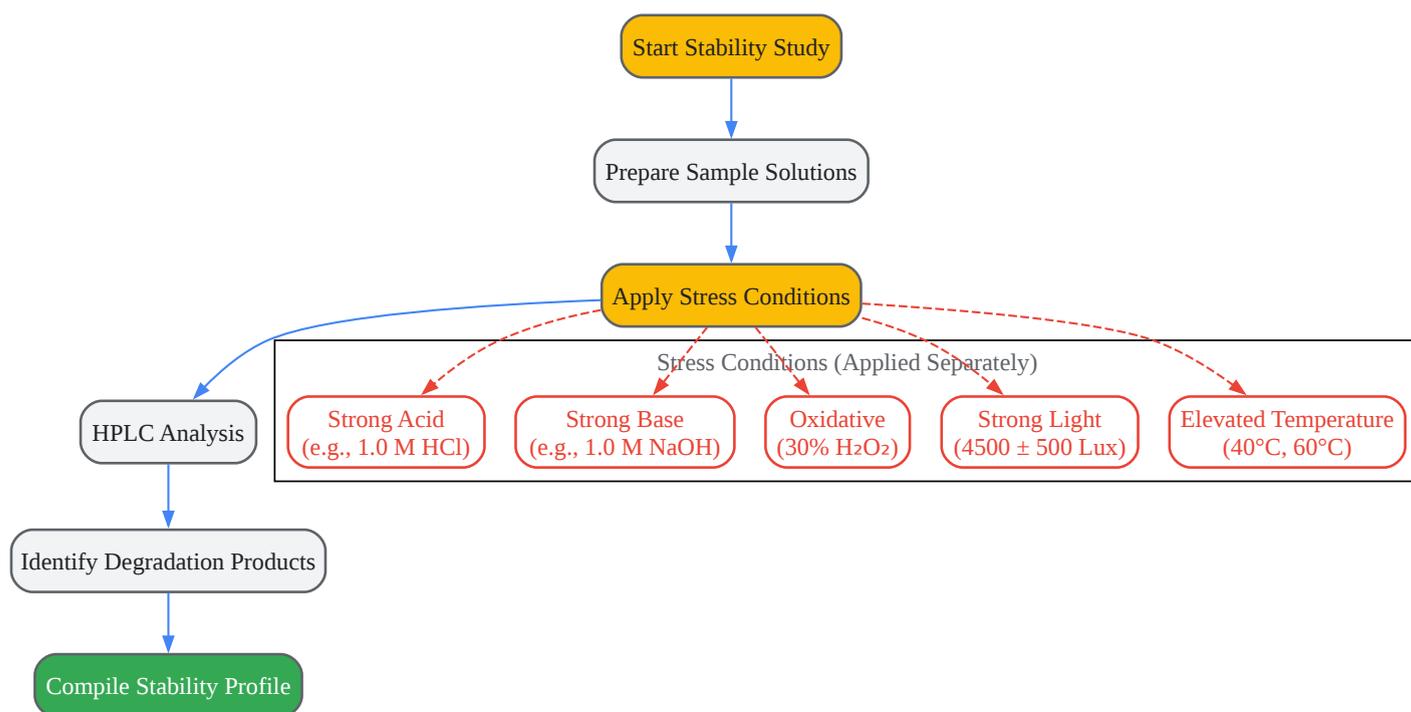
The table below summarizes the core stability information for bis(4-fluorobenzyl)trisulfide (**fluorapacin**) and its relationship to bis(4-fluorobenzyl)disulfide.

Aspect	Details
Primary Compound	Bis(4-fluorobenzyl)trisulfide (Fluorapacin) [1] [2]
Identified Degradation Products	Bis(4-fluorobenzyl)disulfide (Product A) and Bis(4-fluorobenzyl)tetrasulfide (Product B) [2]
Degradation Process	Disproportionation under forced conditions [2]
Key Stressors	Strong base (1.0 M NaOH accelerates disproportionation); Strong light (substantial effect, especially on finished product) [2]

Aspect	Details
Stable Conditions	pH: Stable in aqueous media at pH 4.0-8.0 for up to 6 hours. Temperature: Stable at 40°C and 60°C for 10 days. Excellent thermal stability under accelerated (40°C, 6 months) and long-term (25°C, 24 months) storage with light protection [2]
Oxidative Stability	Stable in 30% hydrogen peroxide aqueous solution [2]

Experimental Workflow for Stability Assessment

The following diagram outlines a general workflow for conducting stability studies, based on the methodologies applied to the related compound, **fluorapacin**.



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Key steps in the workflow include:

- **Apply Stress Conditions:** The sample is subjected to various individual stress conditions to probe different degradation pathways [2].
- **HPLC Analysis:** A **stability-indicating HPLC method** is crucial for these studies. It separates the parent compound from its degradation products and allows for their quantification [2].

Frequently Asked Questions

Q: What are the main degradation products I should look for when working with fluorapacin? **A:** The primary degradation products formed via disproportionation are **bis(4-fluorobenzyl)disulfide** and **bis(4-**

fluorobenzyl)tetrasulfide [2].

Q: How should I store bis(4-fluorobenzyl)trisulfide (fluorapacin) to ensure its stability? **A:** For long-term stability, store the material in a **cool, dry place in a tightly sealed container**, protected from light. The most critical factor is **protection from strong light exposure**. While stable across a range of pH values, neutral conditions (pH 4.0-8.0) are recommended [2].

Q: Is fluorapacin susceptible to oxidation? **A:** Studies indicate that **fluorapacin** is **stable against oxidative degradation**. No significant decomposition was observed after treatment with 30% hydrogen peroxide solution [2].

Important Limitations & Further Research

- **Information Gap:** The search results provide detailed information on the disproportionation of **bis(4-fluorobenzyl)trisulfide** but not on bis(4-fluorobenzyl)disulfide itself acting as a starting material for disproportionation [2].
- **Methodology Details:** While the use of a stability-indicating HPLC method is mentioned, the **specific chromatographic parameters** (column type, mobile phase, flow rate, etc.) are not detailed in the available sources [2].
- **Synthesis Verification:** The synthesis of the related substances (disulfide and tetrasulfide) was verified by comparison with newly synthesized, authentic compounds, which is a best practice for definitive identification [2].

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References

1. Natural product derivative Bis (4 -fluorobenzyl) trisulfide inhibits tumor... [pubmed.ncbi.nlm.nih.gov]
2. Stability studies of anticancer agent bis (4 -fluorobenzyl) trisulfide and... [pubmed.ncbi.nlm.nih.gov]

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